

Adenine-13C5: A Technical Guide to Isotopic Purity and Stability

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Compound of Interest

Compound Name: Adenine-13C5

Cat. No.: B12375613

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the isotopic purity and stability of **Adenine-13C5**, a critical stable isotope-labeled compound utilized in various research and development applications. This document outlines the methodologies for assessing its quality and provides essential data for its effective implementation in experimental workflows.

Quantitative Data Summary

The isotopic purity and chemical purity of **Adenine-13C5** are critical parameters for ensuring the accuracy and reproducibility of experimental results. The following tables summarize typical specifications and stability data for commercially available **Adenine-13C5**.

Table 1: Isotopic and Chemical Purity of **Adenine-13C5**

Parameter	Specification	Analytical Method
Isotopic Enrichment	≥ 98%	Mass Spectrometry (MS)
Chemical Purity	> 95%	High-Performance Liquid Chromatography (HPLC)
Molecular Formula	$^{13}\text{C}_5\text{H}_5\text{N}_5$	-
Molecular Weight	140.07 g/mol	-

Table 2: Stability and Storage Recommendations for **Adenine-13C5**

Condition	Recommendation	Notes
Storage Temperature	+4°C	Protect from light.
Shipping Temperature	Room Temperature	-
Long-term Storage	Refrigerated (+2°C to +8°C)	Ensure container is tightly sealed.
Physical Form	Neat (Solid)	-

Experimental Protocols

Accurate determination of isotopic purity and stability is paramount. The following sections detail the standard experimental protocols for these assessments.

Determination of Isotopic Purity by Mass Spectrometry

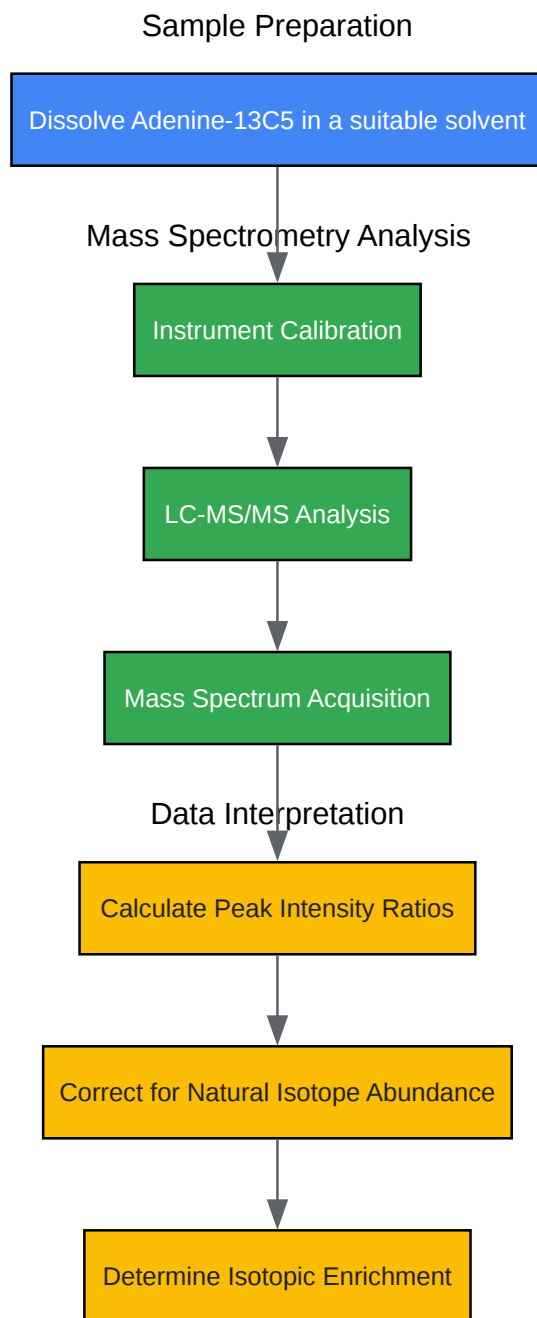
Isotope dilution mass spectrometry is a gold standard for determining the isotopic enrichment of labeled compounds.^[1] High-resolution mass spectrometry (HRMS) and gas chromatography-mass spectrometry (GC-MS) are commonly employed techniques.^{[2][3]}

Methodology:

- **Sample Preparation:** A known quantity of **Adenine-13C5** is dissolved in a suitable solvent to create a stock solution of a specific concentration.
- **Instrument Calibration:** The mass spectrometer is calibrated using a standard of known mass to ensure high mass accuracy.
- **Direct Infusion or LC-MS Analysis:** The sample solution is introduced into the mass spectrometer. For complex matrices, coupling with liquid chromatography (LC) is recommended to separate the analyte from potential interferences.^[4]
- **Mass Spectrum Acquisition:** The mass spectrum is acquired, showing the distribution of isotopologues.

- Data Analysis: The isotopic purity is calculated by comparing the peak intensities of the labeled **Adenine-13C5** ($m/z = 141.07$) to any unlabeled Adenine ($m/z = 136.06$). Corrections for the natural abundance of isotopes in the unlabeled standard are applied for precise quantification.[3]

Workflow for Isotopic Purity Determination



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Isotopic Purity Determination Workflow

Stability Indicating Method using HPLC

A stability-indicating analytical method is crucial for ensuring that the analytical procedure can accurately measure the active ingredient without interference from degradation products, impurities, or excipients.

Methodology:

- **Forced Degradation Studies:** **Adenine-13C5** is subjected to stress conditions such as acid and base hydrolysis, oxidation, and thermal stress to generate potential degradation products.
- **Method Development:** A reverse-phase HPLC method is developed to achieve chromatographic separation between the intact **Adenine-13C5** and its degradation products. The mobile phase composition, column type, and gradient are optimized.
- **Method Validation:** The developed method is validated according to ICH guidelines, assessing parameters such as specificity, linearity, accuracy, precision, and robustness.
- **Stability Testing:** The validated method is used to analyze samples of **Adenine-13C5** stored under various conditions (e.g., different temperatures and humidity levels) over a defined period. The concentration of **Adenine-13C5** is monitored to determine its stability.

Workflow for Stability Assessment

Forced Degradation

Expose Adenine-13C5 to stress conditions (acid, base, heat, light)

Method Development & Validation

Develop separation method (e.g., HPLC)

Validate method for specificity, linearity, accuracy, etc.

Long-Term Stability Study

Store samples at defined conditions

Analyze samples at specified time points

Monitor for degradation products and loss of purity

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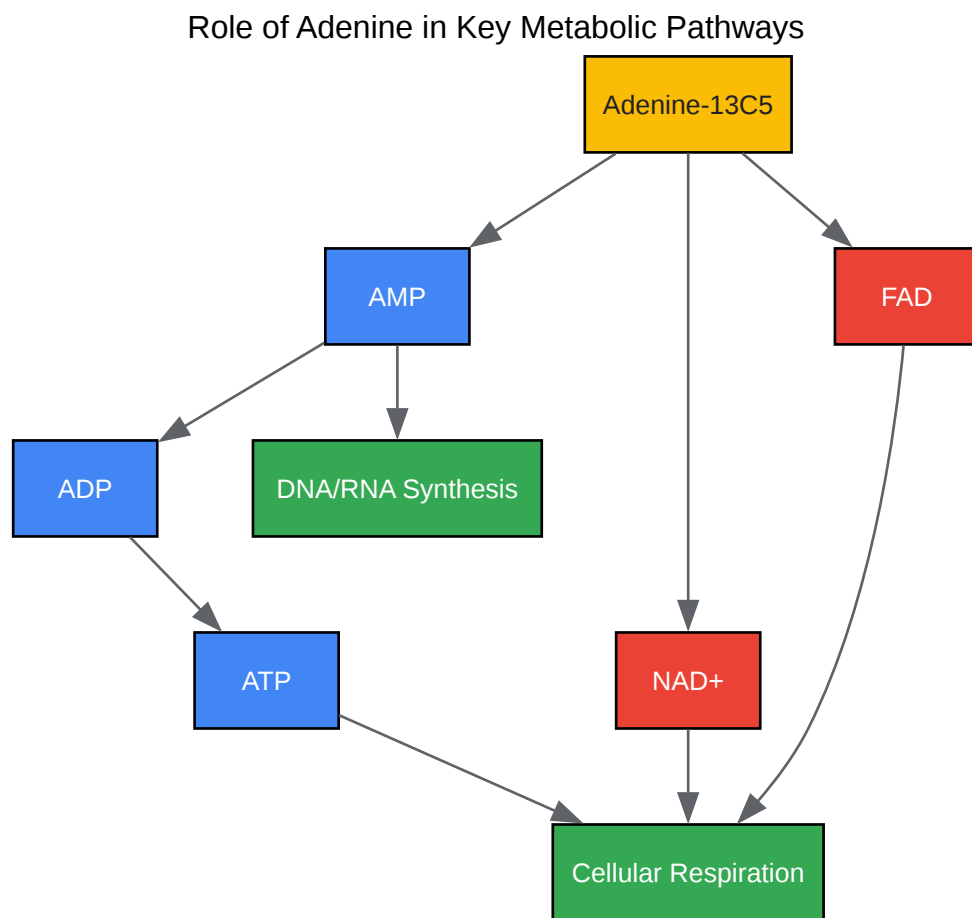
Stability Assessment Workflow

Signaling Pathways and Applications

Adenine is a fundamental component of nucleic acids (DNA and RNA) and plays a vital role in cellular metabolism as a part of adenosine triphosphate (ATP), nicotinamide adenine dinucleotide (NAD), and flavin adenine dinucleotide (FAD). **Adenine-13C5** serves as a tracer to investigate various metabolic and signaling pathways.

Applications:

- **Metabolic Flux Analysis:** Tracing the incorporation of the 13C label into downstream metabolites to elucidate metabolic pathways and their kinetics.
- **Nucleic Acid Synthesis and Turnover:** Monitoring the synthesis and degradation rates of DNA and RNA in various biological systems.
- **Pharmacokinetic Studies:** Used as an internal standard in quantitative mass spectrometry-based assays for pharmacokinetic and drug metabolism studies.



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Simplified Metabolic Pathways Involving Adenine

Conclusion

The utility of **Adenine-13C5** in research and drug development is critically dependent on its isotopic purity and stability. The methodologies outlined in this guide provide a framework for the accurate assessment of these parameters. By adhering to these protocols, researchers can ensure the integrity of their experiments and the reliability of their data.

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References

- 1. Quantitation of DNA adducts by stable isotope dilution mass spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Gas chromatographic-mass spectrometric determination of isotopic enrichment of 6-15NH₂ in adenine nucleotides - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. almacgroup.com [almacgroup.com]
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